

In-Depth Technical Guide to the Physical Properties of Diethylene Glycol Monoallyl Ether

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(2-(Allyloxy)ethoxy)ethanol

Cat. No.: B084680

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of Diethylene Glycol Monoallyl Ether (DGMAE). The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may utilize this compound in their work. All quantitative data is summarized in structured tables for easy reference and comparison. Detailed methodologies for key experimental protocols are also provided.

Core Physical Properties

Diethylene glycol monoallyl ether is a bifunctional molecule possessing both an ether and a hydroxyl group, as well as a terminal allyl group, which makes it a versatile chemical intermediate. Its physical properties are crucial for understanding its behavior in various applications, from reaction kinetics to formulation development.

General and Molecular Properties

Property	Value	Source
Chemical Formula	C ₇ H ₁₄ O ₃	-
Molecular Weight	146.18 g/mol	[1][2]
CAS Number	15075-50-0	[1][2]
Appearance	Colorless liquid	-

Physicochemical Properties

The following table summarizes the key physicochemical properties of diethylene glycol monoallyl ether. Where direct experimental data for DGMAE is unavailable, values for the closely related compound, diethylene glycol monoethyl ether, are provided for estimation and comparative purposes, and are clearly noted.

Property	Value	Conditions	Source
Refractive Index (n/D)	1.446	20 °C	[1][2]
Density	1.010 g/mL	20 °C	[1][2]
Boiling Point	~202 °C (estimated)	760 mmHg	[3][4]
Flash Point	102 °C (215.6 °F)	Closed Cup	[1][2]
Viscosity	~3.85 mPa·s (estimated)	20 °C	
Surface Tension	~31.8 mN/m (estimated)	25 °C	
Vapor Pressure	< 130 Pa (~0.975 mmHg) (estimated)	20 °C	

Note: Values for boiling point, viscosity, surface tension, and vapor pressure are for Diethylene Glycol Monoethyl Ether and are provided as estimates for Diethylene Glycol Monoallyl Ether due to structural similarity.

Experimental Protocols

The determination of the physical properties listed above is governed by standardized experimental protocols. The following sections detail the methodologies for the key experiments.

Refractive Index Determination

The refractive index of diethylene glycol monoallyl ether can be determined using a refractometer according to standard methods such as ASTM D1218 or ASTM D1747.

Methodology (based on ASTM D1218):

- Apparatus: A calibrated Abbe refractometer with a circulating fluid bath for temperature control is used.
- Procedure:
 - The refractometer prisms are cleaned and dried.
 - The instrument is calibrated using a standard of known refractive index.
 - A small sample of diethylene glycol monoallyl ether is placed on the prism.
 - The temperature is allowed to equilibrate to the specified temperature (e.g., 20°C).
 - The light source is adjusted, and the measurement is taken at the sodium D-line (589 nm).
 - The refractive index is read directly from the instrument's scale.

Density Measurement

The density of liquid samples like diethylene glycol monoallyl ether is accurately measured using a digital density meter, following protocols like ASTM D4052 or ASTM D7777.

Methodology (based on ASTM D4052):

- Apparatus: A digital density meter based on the oscillating U-tube principle.

- Procedure:
 - The instrument is calibrated with dry air and a certified density standard (e.g., pure water).
 - The sample is injected into the oscillating U-tube, ensuring no air bubbles are present.
 - The instrument measures the oscillation period of the U-tube containing the sample.
 - The density is calculated automatically by the instrument based on the calibration data.

Flash Point Determination

The flash point is a critical safety parameter and is determined using a closed-cup tester, with the Pensky-Martens closed-cup method (ASTM D93) being a widely accepted standard.

Methodology (based on ASTM D93):

- Apparatus: A Pensky-Martens closed-cup flash point tester.
- Procedure:
 - A specified volume of the sample is placed in the test cup.
 - The sample is heated at a controlled rate while being stirred.
 - At regular temperature intervals, an ignition source is introduced into the vapor space above the liquid.
 - The flash point is the lowest temperature at which the vapors of the substance ignite to produce a flash.

Boiling Point Determination

The boiling point can be determined by distillation, following the principles outlined in ASTM D86 for petroleum products, which can be adapted for pure chemical substances.

Methodology (based on ASTM D86):

- Apparatus: A distillation flask, condenser, and receiving cylinder.

- Procedure:
 - A 100 mL sample is placed in the distillation flask.
 - The sample is heated, and the temperature of the vapor is monitored as it distills.
 - The boiling point is the temperature at which the liquid boils and its vapor is in equilibrium with the liquid at atmospheric pressure.

Viscosity Measurement

The viscosity of diethylene glycol monoallyl ether can be determined using a viscometer, with methods such as ASTM D445 for kinematic viscosity or OECD 114 for dynamic viscosity.

Methodology (based on ASTM D445):

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type) and a constant temperature bath.
- Procedure:
 - The viscometer is filled with the sample and placed in the temperature bath until it reaches thermal equilibrium.
 - The time taken for the liquid to flow between two marked points under gravity is measured.
 - The kinematic viscosity is calculated by multiplying the flow time by the viscometer calibration constant.
 - The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.

Surface Tension Measurement

The surface tension of aqueous solutions can be determined using methods described in OECD 115. For a pure liquid like diethylene glycol monoallyl ether, a tensiometer is typically used.

Methodology (based on the Du Noüy ring method):

- Apparatus: A tensiometer equipped with a platinum-iridium ring.
- Procedure:
 - The ring is cleaned and attached to a sensitive balance.
 - The ring is immersed in the sample and then slowly pulled through the liquid-air interface.
 - The force required to detach the ring from the surface is measured.
 - The surface tension is calculated from this force, considering the dimensions of the ring and a correction factor.

Heat Capacity Determination

The specific heat capacity can be measured using calorimetry, with ASTM D2766 providing a standard test method.

Methodology (based on ASTM D2766):

- Apparatus: A calorimeter, which is a thermally insulated container.
- Procedure:
 - A known mass of the sample is placed in the calorimeter.
 - A known amount of heat is supplied to the sample.
 - The resulting temperature change is measured.
 - The specific heat capacity is calculated from the heat supplied, the mass of the sample, and the temperature change.

Vapor Pressure Measurement

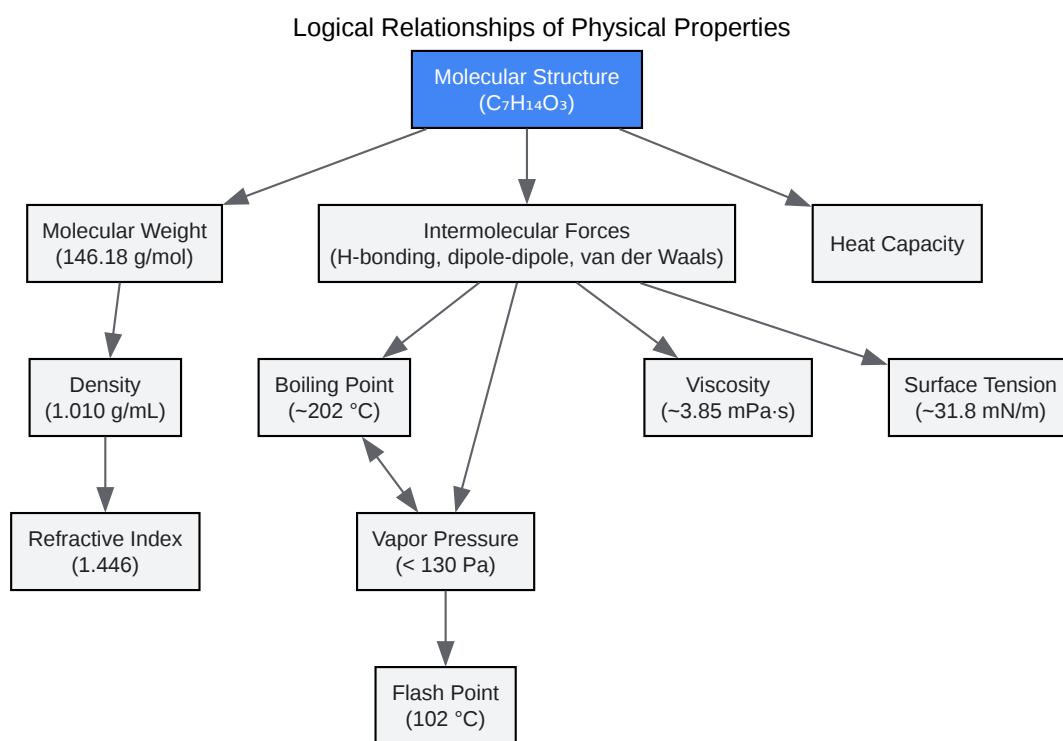
Vapor pressure can be determined by various methods, including differential scanning calorimetry (DSC) as outlined in ASTM E1194.

Methodology (based on ASTM E1194):

- Apparatus: A differential scanning calorimeter.
- Procedure:
 - A small, accurately weighed sample is placed in a hermetically sealed pan with a pinhole lid.
 - The sample is heated at a constant rate under a controlled pressure.
 - The temperature at which the sample begins to boil (indicated by an endothermic peak) is recorded.
 - By conducting the experiment at several different pressures, a vapor pressure curve can be generated.

Logical Relationships of Physical Properties

The physical properties of a substance are interconnected. The following diagram illustrates some of these logical relationships for diethylene glycol monoallyl ether.



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Caption: Interrelation of the physical properties of Diethylene Glycol Monoallyl Ether.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of Diethylene Glycol Monoallyl Ether]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084680#diethylene-glycol-monoallyl-ether-physical-properties]

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